

PF-04753299 solubility DMSO and storage conditions

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Compound Focus: PF-04753299

Cat. No.: S539120

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Physical Properties & Handling

The table below summarizes the key technical data for **PF-04753299**:

Property	Specification
Molecular Weight	347.43 g/mol [1] [2]
Appearance	White to off-white or light brown powder [3] [1] [2]
Purity	≥98% [3]
Solubility in DMSO	20 mg/mL (57.57 mM), may require ultrasonic disruption and warming [3] [1]
Primary Storage (Powder)	-20°C [1] [2]
Primary Storage (Solution)	-80°C for 6 months; -20°C for 1 month (in DMSO) [1]

Solubility Note: Hygroscopic DMSO can significantly impact solubility; use newly opened containers for best results and prepare stock solutions accordingly [1].

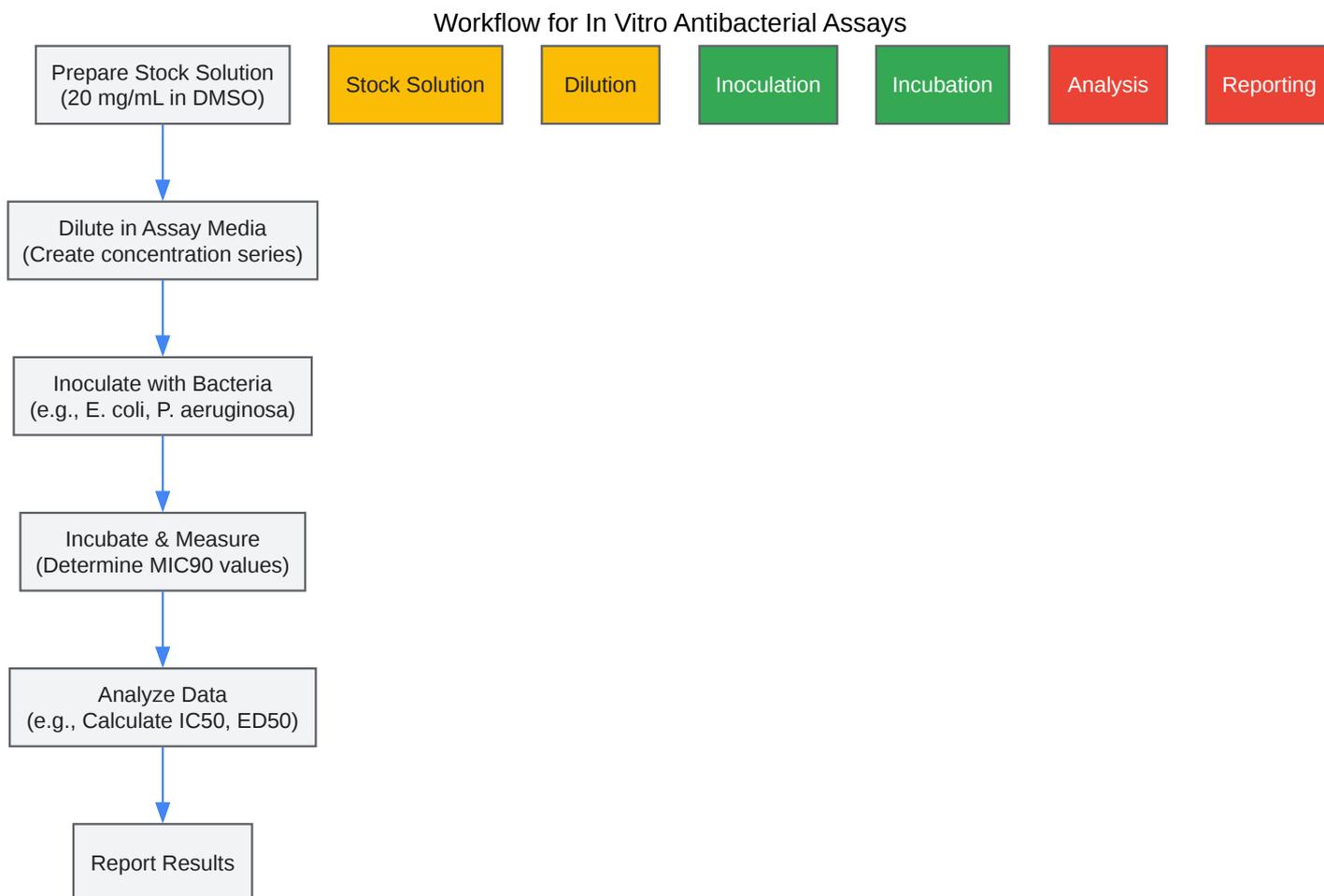
Biochemical Activity & Applications

PF-04753299 is a potent and selective inhibitor of the enzyme UDP-3-O-(R-3-hydroxymyristol)-N-acetylglucosamine deacetylase (LpxC), a crucial target in the biosynthesis of lipid A in Gram-negative bacteria [3] [1] [2].

- **Mode of Action:** LpxC catalyzes the first committed step in lipid A biosynthesis. Inhibition by **PF-04753299** disrupts lipopolysaccharide (LPS) production, compromising outer membrane integrity [4].
- **Antibacterial Activity:** The compound is bactericidal against various Gram-negative pathogens, including *E. coli*, *P. aeruginosa*, and *K. pneumoniae* [1] [2]. It has also shown efficacy in a murine model of Gram-negative infection [3].
- **Research Context:** **PF-04753299** is recognized in research as a standard LpxC inhibitor for studying bacterial biology and validating new antibacterial strategies [4].

Experimental Workflow for LpxC Inhibition Studies

The following diagram outlines a general workflow for conducting *in vitro* antibacterial assays with **PF-04753299**, from stock solution preparation to data analysis.



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Workflow for evaluating **PF-04753299** antibacterial activity, from stock preparation to results reporting.

Key Experimental Steps:

- **Stock Solution Preparation:** Dissolve **PF-04753299** in DMSO to 20 mg/mL, using gentle warming and ultrasonication to ensure complete dissolution [3] [1].
- **Working Solution Dilution:** Serially dilute the stock solution into appropriate assay media. The final DMSO concentration should be controlled to avoid solvent toxicity (typically $\leq 1\%$).
- **Bacterial Inoculation:** Introduce a standardized inoculum of the target bacterial strain (e.g., *P. aeruginosa*).
- **Incubation & Measurement:** Incubate under suitable conditions and measure bacterial growth inhibition. The **MIC90** (minimum inhibitory concentration required to inhibit 90% of isolates) for **PF-**

04753299 against *E. coli*, *P. aeruginosa*, and *K. pneumoniae* is **2 µg/mL**, **4 µg/mL**, and **16 µg/mL**, respectively [1] [2].

- **Data Analysis:** Calculate potency metrics such as **IC50**, reported to be **1.37 nM** for LpxC enzyme inhibition [5], and **ED50** (effective dose *in vivo*), reported as **35 mg/kg** in a *P. aeruginosa* rat infection model [2].

Key Considerations for Researchers

- **Stability:** For reliable results, aliquot the DMSO stock solutions and avoid repeated freeze-thaw cycles to maintain compound stability over time [1].
- **Specificity:** **PF-04753299** is a tool compound for research only ("For research use only") and not for diagnostic or therapeutic applications [1].
- **Handling:** Note that this product may be a controlled substance in some territories [1].

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